

Application Notes for **BR103**

Immunohistochemistry

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Compound of Interest

Compound Name: *BR103*

Cat. No.: *B606335*

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Introduction

BR103 is a rabbit polyclonal antibody designed for the immunohistochemical (IHC) detection of the human Phosphatidylinositol 3-kinase (PI3K) catalytic subunit alpha (PIK3CA) protein in formalin-fixed, paraffin-embedded (FFPE) tissue sections. The PI3K/Akt signaling pathway is a critical regulator of cell proliferation, survival, and metabolism, and its dysregulation is frequently implicated in various cancers.[1] This antibody is a valuable tool for researchers investigating the expression and localization of PIK3CA in normal and pathological tissues.

Storage and Handling

Upon receipt, store at 2-8°C. Do not freeze. The antibody is supplied in a phosphate-buffered saline (PBS) solution containing 0.02% sodium azide as a preservative. For long-term storage, it is recommended to aliquot and store at -20°C. Avoid repeated freeze-thaw cycles.

Performance Characteristics

The **BR103** antibody has been validated for use in immunohistochemistry on FFPE human tissue sections. Optimal results are obtained with a heat-mediated antigen retrieval protocol using a citrate buffer. The recommended dilution range for this antibody is 1:100 to 1:500. The final determination of the optimal working dilution should be determined by the end-user.

Quantitative Data Summary

The following table summarizes the recommended conditions and expected results based on in-house validation studies.

Parameter	Recommended Condition	Expected Staining Pattern
Tissue Type	Formalin-Fixed, Paraffin-Embedded (FFPE) Human Breast Carcinoma	Cytoplasmic and membranous
Antigen Retrieval	Heat-Induced Epitope Retrieval (HIER) in 10 mM Sodium Citrate Buffer (pH 6.0) for 20 minutes	Strong, specific signal
Primary Antibody Dilution	1:250	Optimal signal-to-noise ratio
Incubation Time	60 minutes at room temperature or overnight at 4°C	Consistent staining
Detection System	Horseradish Peroxidase (HRP) conjugated secondary antibody with DAB chromogen	Brown precipitate at the site of the target antigen

Detailed Experimental Protocol

This protocol provides a general guideline for the use of the **BR103** antibody. The user should optimize the protocol for their specific experimental conditions.

Reagents and Materials

- **BR103** Primary Antibody
- FFPE tissue sections on charged microscope slides
- Xylene or a xylene substitute
- Ethanol (100%, 95%, 70%)

- Deionized water
- 10 mM Sodium Citrate Buffer (pH 6.0)
- Wash Buffer (e.g., PBS with 0.05% Tween-20)
- Hydrogen Peroxide Block (3% H₂O₂ in methanol)
- Blocking Buffer (e.g., 5% normal goat serum in PBS)
- Biotinylated secondary antibody (anti-rabbit)
- Streptavidin-HRP conjugate
- DAB (3,3'-Diaminobenzidine) chromogen kit
- Hematoxylin counterstain
- Mounting medium
- Humidified chamber
- Coplin jars
- Microscope

Step-by-Step Protocol

1. Deparaffinization and Rehydration

- Immerse slides in two changes of xylene for 5 minutes each.[\[2\]](#)[\[3\]](#)
- Immerse slides in two changes of 100% ethanol for 3 minutes each.[\[2\]](#)[\[3\]](#)
- Immerse slides in 95% ethanol for 3 minutes.[\[2\]](#)[\[3\]](#)
- Immerse slides in 70% ethanol for 3 minutes.[\[2\]](#)[\[3\]](#)
- Rinse slides in deionized water for 5 minutes.[\[2\]](#)[\[3\]](#)

2. Antigen Retrieval

- Preheat the Sodium Citrate Buffer (pH 6.0) in a water bath or steamer to 95-100°C.
- Immerse the slides in the preheated buffer and incubate for 20 minutes.^[3] Do not allow the buffer to boil.
- Remove the slides and allow them to cool on the benchtop for 20-30 minutes.
- Rinse the slides in deionized water.

3. Peroxidase Blocking

- Immerse the slides in 3% hydrogen peroxide in methanol for 10-15 minutes to block endogenous peroxidase activity.^{[4][5]}
- Rinse the slides with wash buffer.

4. Blocking

- Incubate the sections with the blocking buffer for 30-60 minutes in a humidified chamber to prevent non-specific antibody binding.^{[4][6]}

5. Primary Antibody Incubation

- Dilute the **BR103** primary antibody to the optimal concentration (e.g., 1:250) in the antibody diluent.
- Apply the diluted primary antibody to the tissue sections and incubate in a humidified chamber for 60 minutes at room temperature or overnight at 4°C.^{[1][4]}

6. Detection

- Rinse the slides with wash buffer.
- Apply the biotinylated secondary antibody and incubate for 30 minutes at room temperature.
- Rinse the slides with wash buffer.
- Apply the Streptavidin-HRP conjugate and incubate for 30 minutes at room temperature.

- Rinse the slides with wash buffer.

7. Chromogen Application

- Prepare the DAB chromogen solution according to the manufacturer's instructions.
- Apply the DAB solution to the tissue sections and incubate for 2-10 minutes, or until the desired stain intensity is reached. Monitor the reaction under a microscope.[\[7\]](#)
- Rinse the slides with deionized water to stop the reaction.

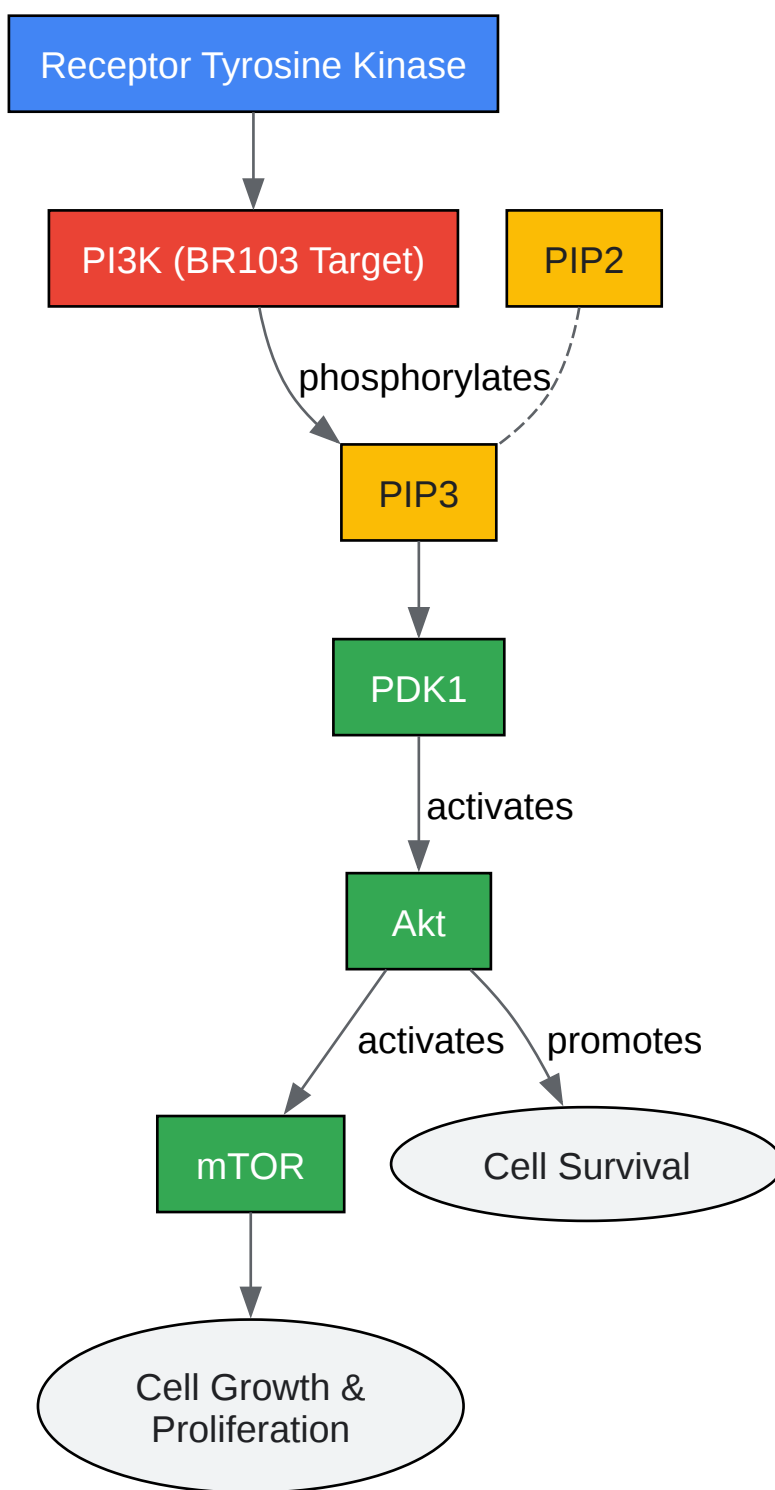
8. Counterstaining

- Immerse the slides in hematoxylin for 1-2 minutes to counterstain the nuclei.[\[2\]](#)
- Rinse the slides with deionized water.
- "Blue" the sections in a gentle stream of tap water or a bluing reagent.

9. Dehydration and Mounting

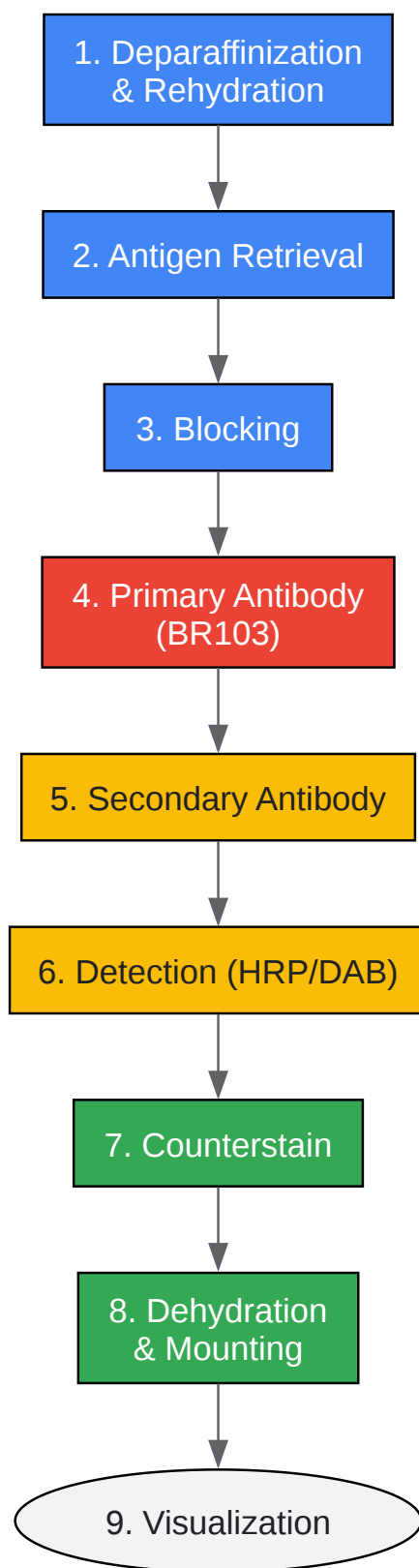
- Dehydrate the sections through graded alcohols: 70% ethanol for 1 minute, 95% ethanol for 1 minute, and two changes of 100% ethanol for 1 minute each.[\[5\]](#)
- Clear the sections in two changes of xylene for 2 minutes each.[\[5\]](#)
- Apply a coverslip using a permanent mounting medium.

Visualizations



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Caption: PI3K/Akt Signaling Pathway targeted by the **BR103** antibody.



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Caption: Immunohistochemistry experimental workflow for the **BR103** antibody.

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